

Technical Guide: Physical Properties of 1-Nitro-3-(trichloromethyl)benzene

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Compound of Interest

Compound Name: 1-Nitro-3-(trichloromethoxy)benzene

Cat. No.: B1402151

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical properties of 1-Nitro-3-(trichloromethyl)benzene (CAS No. 709-58-0). It is intended to serve as a valuable resource for professionals in research, and drug development who may utilize this compound as a chemical intermediate. This document compiles available quantitative data, outlines general experimental protocols for the determination of key physical characteristics, and presents a logical workflow for its synthesis and characterization.

Note on Nomenclature: The compound requested, "**1-Nitro-3-(trichloromethoxy)benzene**," is not well-documented in scientific literature. This guide focuses on the structurally related and commercially available compound, 1-Nitro-3-(trichloromethyl)benzene.

Core Physical and Chemical Properties

1-Nitro-3-(trichloromethyl)benzene is an organic compound featuring a benzene ring substituted with a nitro group and a trichloromethyl group at the meta position. These functional groups significantly influence its chemical reactivity and physical properties.

Quantitative Data Summary

The following table summarizes the key physical property data available for 1-Nitro-3-(trichloromethyl)benzene.

Property	Value	Source(s)
CAS Number	709-58-0	[1]
Molecular Formula	C ₇ H ₄ Cl ₃ NO ₂	[1][2]
Molecular Weight	240.47 g/mol	[2]
Boiling Point	128 °C at 1 Torr	[3]
Density (Predicted)	1.575 ± 0.06 g/cm ³	[3]
Melting Point	Slightly above room temperature (not precisely determined)	[4]
Solubility	Expected to have low solubility in water and be soluble in common organic solvents like ethanol and ether.	[5]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of 1-Nitro-3-(trichloromethyl)benzene are not extensively reported in the available literature. Therefore, this section outlines generalized, standard laboratory procedures for these measurements.

Synthesis of 1-Nitro-3-(trichloromethyl)benzene

The primary route for the synthesis of 1-Nitro-3-(trichloromethyl)benzene is the nitration of benzotrichloride.[6]

Materials:

- Benzotrichloride
- Nitrating acid (mixture of nitric acid and sulfuric acid)

- Ice
- Methylene chloride
- Sodium carbonate solution (10%)
- Calcium chloride (anhydrous)

Procedure:

- Benzotrichloride is slowly added to a cooled nitrating acid mixture (e.g., 98% nitric acid) at a controlled temperature, typically around 10°C.[6]
- The reaction mixture is stirred for approximately one hour at the controlled temperature.[6]
- The mixture is then poured onto ice to precipitate the crude product.[6]
- The crude product is extracted with methylene chloride.
- The organic layer is washed with a 10% sodium carbonate solution to neutralize any remaining acid, followed by a water wash.
- The organic layer is dried over anhydrous calcium chloride.
- The solvent is removed via distillation to yield the final product.[6]

Determination of Boiling Point (Reduced Pressure)

Apparatus:

- Distillation apparatus suitable for vacuum distillation
- Heating mantle
- Thermometer
- Vacuum pump
- Manometer

Procedure:

- The synthesized and purified 1-Nitro-3-(trichloromethyl)benzene is placed in a round-bottom flask.
- The vacuum distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is evacuated to the desired pressure (e.g., 1 Torr), which is monitored by a manometer.
- The sample is heated gently.
- The temperature at which the liquid boils and the distillate is collected is recorded as the boiling point at that specific pressure.[3]

Characterization Workflow

A typical workflow for the characterization and purity assessment of the synthesized compound would involve standard analytical techniques.

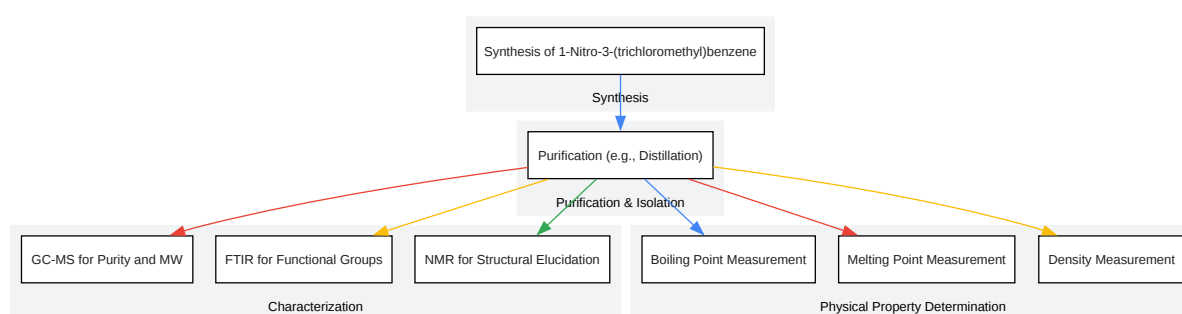


Figure 1. Characterization Workflow

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Caption: A logical workflow for the synthesis, purification, and characterization of 1-Nitro-3-(trichloromethyl)benzene.

Synthesis Pathway

The synthesis of 1-Nitro-3-(trichloromethyl)benzene from benzotrichloride via electrophilic aromatic substitution is a key process.

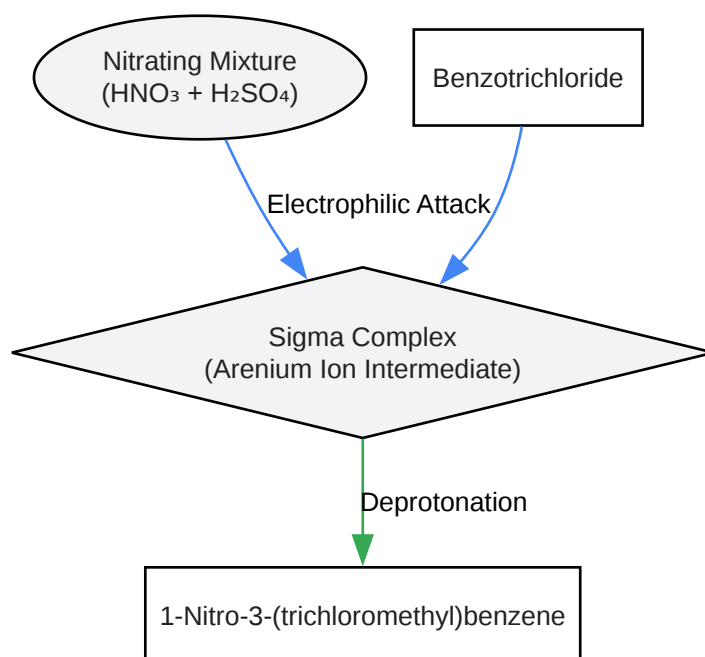


Figure 2. Synthesis Pathway

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Caption: Electrophilic nitration of benzotrichloride to form 1-Nitro-3-(trichloromethyl)benzene.

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